

1-[4-(4-Fluorophenoxy)phenyl]ethanone

molecular structure and weight

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Compound of Interest

Compound Name: 1-[4-(4-Fluorophenoxy)phenyl]ethanone

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In-Depth Technical Guide: 1-[4-(4-Fluorophenoxy)phenyl]ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical data for **1-[4-(4-Fluorophenoxy)phenyl]ethanone**. It includes a detailed experimental protocol for its synthesis via an Ullmann condensation reaction, presented to meet the rigorous standards of research and development professionals.

Core Compound Data

1-[4-(4-Fluorophenoxy)phenyl]ethanone is a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.^[1] Its structural characteristics make it a valuable building block in the synthesis of more complex molecules, including potential anti-cancer agents.^[1]

Physicochemical Properties

The key quantitative data for **1-[4-(4-Fluorophenoxy)phenyl]ethanone** are summarized in the table below. This information is critical for its application in chemical synthesis and material science.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₁ FO ₂	[2]
Molecular Weight	230.23 g/mol	
Appearance	Off-white crystals	[2]
Melting Point	63–67 °C	[2]
Boiling Point	166-172 °C @ 2.5 Torr	
Density (Predicted)	1.176 ± 0.06 g/cm ³	
CAS Number	35114-93-3	

Molecular Structure and Visualization

The molecular structure of **1-[4-(4-Fluorophenoxy)phenyl]ethanone** consists of a 4-fluorophenoxy group linked to a phenyl ethanone moiety. The visualization below, generated using the DOT language, illustrates the connectivity of the atoms.

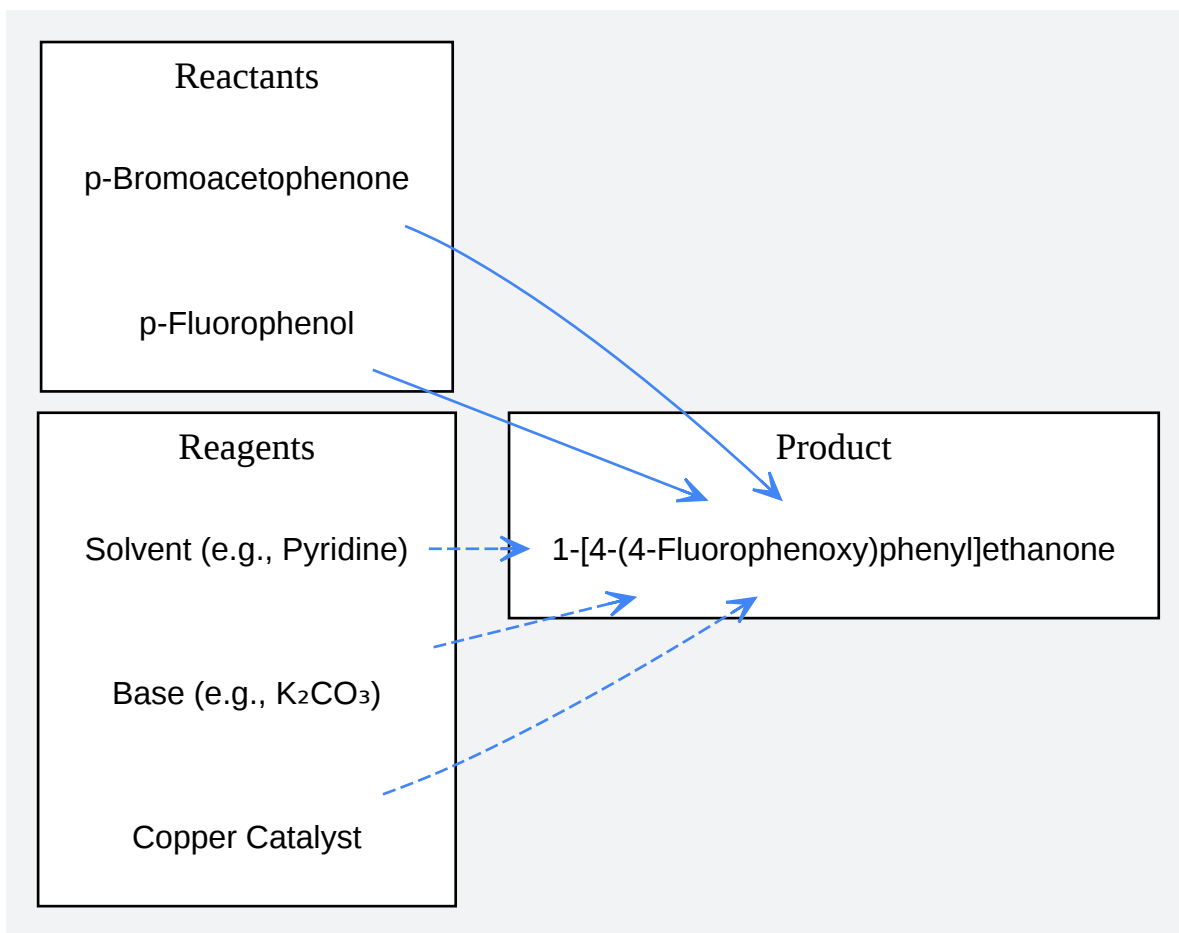
Molecular structure of **1-[4-(4-Fluorophenoxy)phenyl]ethanone**.

Experimental Protocols

Synthesis of 1-[4-(4-Fluorophenoxy)phenyl]ethanone via Ullmann Condensation

The synthesis of **1-[4-(4-Fluorophenoxy)phenyl]ethanone** can be achieved through an Ullmann condensation reaction.[2] This method involves the copper-catalyzed coupling of an aryl halide with a phenol.[1]

Reaction Scheme:



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Ullmann condensation for the synthesis of **1-[4-(4-Fluorophenoxy)phenyl]ethanone**.

Detailed Methodology:

The following protocol is a representative procedure for the Ullmann condensation to synthesize the title compound.

- Materials:
 - p-Fluorophenol
 - p-Bromoacetophenone
 - Potassium carbonate (anhydrous)
 - Copper powder or Copper(I) iodide

- Pyridine (anhydrous)
- Toluene
- Hydrochloric acid (dilute)
- Sodium chloride solution (saturated)
- Magnesium sulfate (anhydrous)
- Ethanol (for recrystallization)
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine p-fluorophenol (1.0 equivalent), p-bromoacetophenone (1.0 equivalent), potassium carbonate (2.0 equivalents), and a catalytic amount of copper powder or copper(I) iodide (0.1-0.2 equivalents).
 - Add anhydrous pyridine as the solvent.
 - Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - After the reaction is complete (typically several hours), cool the mixture to room temperature.
 - Dilute the reaction mixture with toluene and filter to remove inorganic salts.
 - Wash the organic filtrate sequentially with dilute hydrochloric acid, water, and saturated sodium chloride solution.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
 - Purify the crude product by recrystallization from ethanol to yield **1-[4-(4-Fluorophenoxy)phenyl]ethanone** as off-white crystals.

- Characterization: The identity and purity of the synthesized compound can be confirmed using standard analytical techniques such as melting point determination, Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

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References

- 1. Ullmann Reaction [organic-chemistry.org]
- 2. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [1-[4-(4-Fluorophenoxy)phenyl]ethanone molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334159#1-4-4-fluorophenoxy-phenyl-ethanone-molecular-structure-and-weight]

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